

Section 1: Physicochemical Profiling & Solvent Dynamics

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Compound of Interest

Compound Name: *Azane;2-methoxyethanol*

Cat. No.: *B8223978*

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The historical ubiquity of 2-methoxyethanol in drug synthesis stems from its unique molecular architecture. Featuring both a protic hydroxyl group and an aprotic ether linkage, it acts as a universal bridge between immiscible polar and non-polar precursors. However, this same amphiphilic nature makes it stubbornly persistent within the crystal lattices of Active Pharmaceutical Ingredients (APIs), necessitating aggressive drying or purging steps.

Table 1: Key Physicochemical Properties of 2-Methoxyethanol

Property	Value	Clinical / Analytical Significance
CAS Number	109-86-4	Unique identifier for regulatory tracking[4].
Molecular Formula	C3H8O2	Low molecular weight facilitates rapid dermal and inhalation absorption[5].
Molecular Weight	76.09 g/mol	Highly volatile, posing severe occupational inhalation risks[1].
Boiling Point	124–125 °C	High boiling point relative to water complicates standard headspace GC analysis[6].
Density	0.965 g/mL at 25 °C	Slightly less dense than water[6].
Solubility	Miscible in water, ethanol, acetone	Strong hydrogen bonding with water lowers its headspace partition coefficient[6].

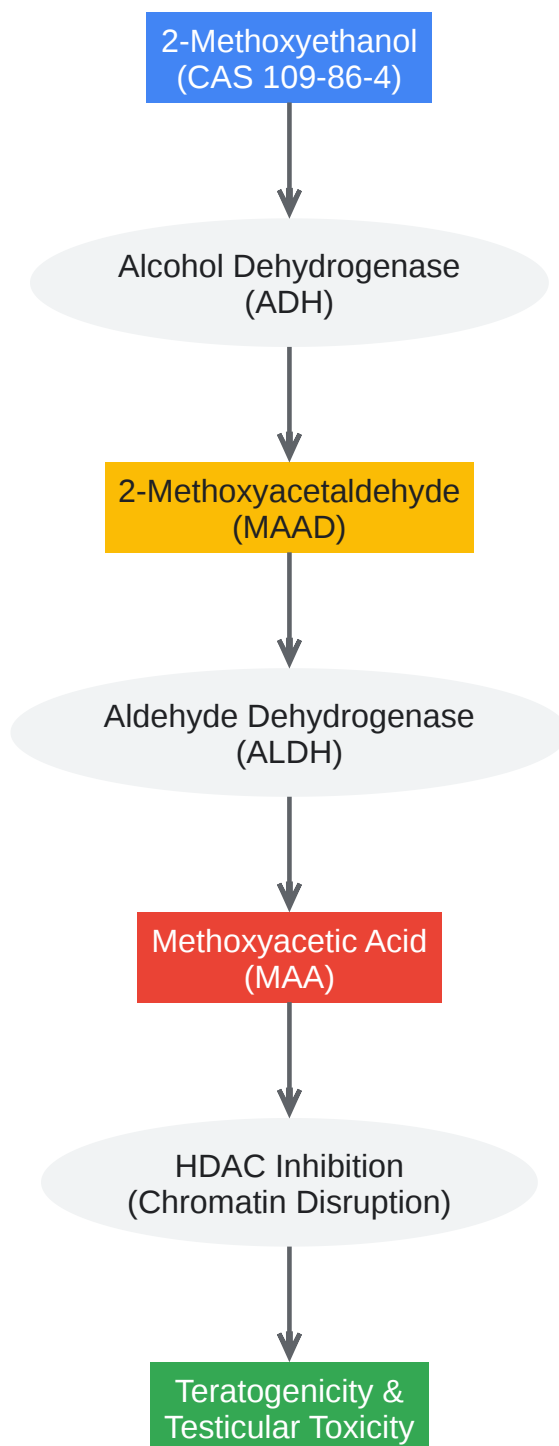
Section 2: Metabolic Pathway & Mechanistic Toxicology

The toxicity of 2-methoxyethanol is not inherent to the parent molecule but is entirely driven by its metabolic activation in vivo. Understanding this causality is crucial for toxicologists and risk assessors.

Upon systemic absorption, 2-methoxyethanol is rapidly oxidized by alcohol dehydrogenase (ADH) to 2-methoxyacetaldehyde (MAAD)[7]. This intermediate is subsequently oxidized by aldehyde dehydrogenase (ALDH) to form the proximate toxicant, [7],[8].

The mechanistic root of MAA's teratogenicity and testicular toxicity lies in its epigenetic interference. MAA is a potent inhibitor of histone deacetylase (HDAC)[8]. By inhibiting HDAC, MAA induces hyperacetylation of histones, which severely disrupts chromatin remodeling and

transcriptional regulation. In rapidly dividing cell populations—such as embryonic tissues and spermatocytes—this epigenetic dysregulation triggers apoptosis, leading to profound developmental malformations (e.g., neural tube defects) and spermatocyte depletion[8],[9].



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Metabolic conversion of 2-methoxyethanol to methoxyacetic acid and subsequent HDAC inhibition.

Section 3: Regulatory Landscape & Residual Solvent Analysis

Because of the irreversible nature of its developmental toxicity, the ICH Q3C guidelines classify 2-methoxyethanol as a Class 2 Residual Solvent (solvents to be limited)[2],[10].

Table 2: ICH Q3C / USP <467> Regulatory Limits for 2-Methoxyethanol

Parameter	Limit	Regulatory Rationale
Classification	Class 2	Non-genotoxic animal carcinogen / teratogen[10].
Permitted Daily Exposure (PDE)	0.5 mg/day	Derived from NOEL in animal reproductive toxicity studies[11].
Concentration Limit	50 ppm	Calculated based on a 10 g daily maximum dose of the drug product[2].

Section 4: Analytical Protocol: GC-FID/MS for Residual 2-Methoxyethanol

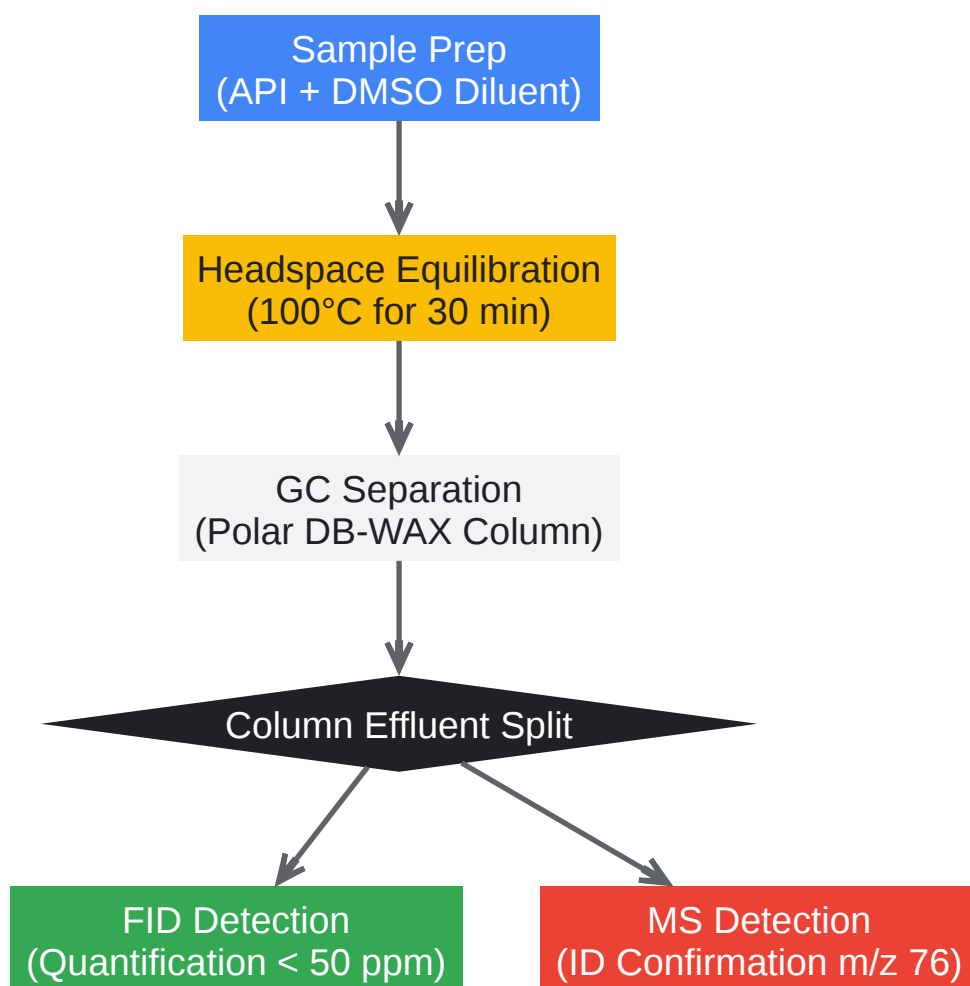
The Analytical Challenge: that 2-methoxyethanol is "not readily detected by the headspace injection conditions" typically used for other residual solvents[3],[12]. The causality is thermodynamic: 2-methoxyethanol strongly hydrogen-bonds with water (the standard diluent) and possesses a relatively high boiling point (125 °C)[6]. Consequently, its gas-liquid partition coefficient heavily favors the liquid phase, resulting in negligible headspace concentration and poor analytical sensitivity.

The Solution: To achieve the required Limit of Quantitation (LOQ) below 50 ppm, analysts must employ a specialized Headspace Gas Chromatography (HS-GC) method utilizing a high-

boiling, non-aqueous diluent—such as Dimethyl Sulfoxide (DMSO) or N-Methyl-2-pyrrolidone (NMP)—combined with an elevated headspace equilibration temperature[13].

Step-by-Step Methodology (Self-Validating HS-GC-FID/MS):

- **Sample Preparation:** Accurately weigh 100 mg of the API into a 20 mL headspace vial.
- **Diluent Addition:** Add 5.0 mL of ultra-pure DMSO. Causality: DMSO disrupts the hydrogen bonding network and acts as a high-boiling matrix, forcing 2-methoxyethanol into the vapor phase[13].
- **Standard Preparation:** Prepare a calibration curve of 2-methoxyethanol in DMSO ranging from 5 ppm to 100 ppm, bracketing the 50 ppm limit.
- **Headspace Equilibration:** Seal the vials with PTFE-lined septa. Incubate at 100 °C for 30 minutes. Causality: Elevating the temperature from the standard 80 °C to 100 °C provides the thermal energy required to overcome the solvent's high boiling point.
- **GC Separation:** Inject 1 mL of the headspace gas onto a polar capillary column (e.g., DB-WAX, 30 m x 0.32 mm x 0.25 µm). Causality: The polar stationary phase ensures optimal retention and sharp peak shapes for ether-alcohols.
- **Detection:** Route the column effluent to a Flame Ionization Detector (FID) at 250 °C for robust quantification. For complex API matrices, split the effluent to a Mass Spectrometer (MS) monitoring m/z 45 and 76 for structural confirmation[11].
- **System Suitability (Self-Validation):** Prior to sample analysis, inject a 50 ppm standard solution six times. The system is validated only if the relative standard deviation (RSD) of the peak area is $\leq 15\%$, and the signal-to-noise (S/N) ratio is ≥ 10 .



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Modified HS-GC-FID/MS workflow to overcome 2-methoxyethanol's poor aqueous partitioning.

Section 5: Alternatives and Green Chemistry Considerations

Given the stringent 50 ppm limit and severe occupational hazards, modern pharmaceutical development strictly avoids 2-methoxyethanol. Green chemistry initiatives recommend replacing it with safer alternatives such as Propylene glycol monomethyl ether (PGME). Causality: PGME's secondary alcohol structure prevents its metabolism into toxic aldehyde or carboxylic acid derivatives, rendering it significantly less toxic while maintaining similar amphiphilic solvency.

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